

Spectroscopic Data Elucidation of Denudadione C: A Technical Guide

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Compound of Interest

Compound Name: Denudadione C

Cat. No.: B1153195

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Introduction

This guide provides a comprehensive overview of the spectroscopic data for **Denudadione C**, a significant natural product of interest to researchers in drug discovery and organic chemistry. The structural elucidation of complex molecules like **Denudadione C** relies on a combination of modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. This document presents a detailed analysis of the data obtained from these methods, offering a foundational resource for scientists working with this compound.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Denudadione C**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. The ^1H and ^{13}C NMR data for **Denudadione C** are presented below.

Table 1: ^1H NMR Spectroscopic Data for **Denudadione C**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available			

Table 2: ^{13}C NMR Spectroscopic Data for **Denudadione C**

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available		

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound.

Table 3: Mass Spectrometry Data for **Denudadione C**

m/z	Relative Intensity (%)	Assignment
Data not available		

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 4: Infrared (IR) Spectroscopic Data for **Denudadione C**

Wavenumber (cm^{-1})	Description of Absorption	Functional Group
Data not available		

Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility of scientific findings. The following sections outline the methodologies used to acquire the spectroscopic data for **Denudadione C**.

NMR Spectroscopy

NMR spectra would typically be acquired on a high-field spectrometer.[\[6\]](#)[\[7\]](#) Chemical shifts are reported in parts per million (ppm) and are referenced to a residual solvent signal.[\[6\]](#)[\[7\]](#)

- **Sample Preparation:** A standard protocol would involve dissolving a few milligrams of the purified compound in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **Data Acquisition:** ^1H NMR, ^{13}C NMR, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) would be performed to establish the complete structure.

Mass Spectrometry

High-resolution mass spectrometry (HRMS) is essential for determining the accurate mass and molecular formula.[\[8\]](#)[\[9\]](#)

- **Sample Preparation:** The sample would be dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into the mass spectrometer.
- **Ionization Technique:** Depending on the compound's properties, techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) would be employed.
- **Data Analysis:** The resulting mass spectrum would be analyzed to determine the molecular ion peak and fragmentation pattern.

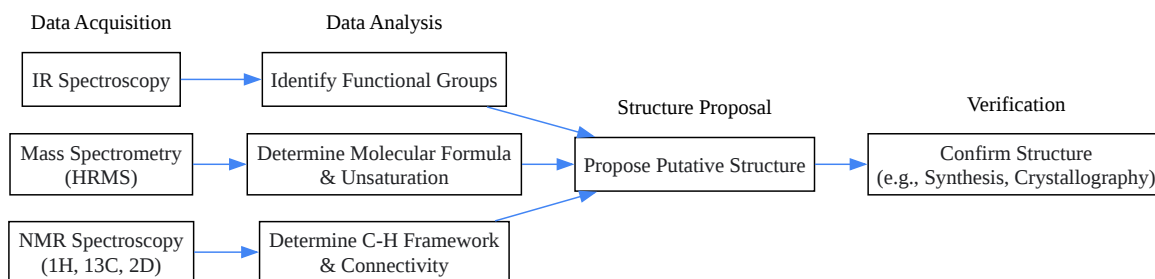
Infrared (IR) Spectroscopy

IR spectra are typically recorded on a Fourier-transform infrared (FTIR) spectrometer.[\[1\]](#)[\[3\]](#)

- **Sample Preparation:** The sample can be prepared as a thin film on a salt plate (e.g., NaCl), as a KBr pellet, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The instrument scans the mid-infrared region, and the resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the functional groups present.

Logical Relationships and Workflows

The process of structure elucidation from spectroscopic data follows a logical workflow.



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Caption: Workflow for the structural elucidation of a natural product.

Initial spectroscopic data from NMR, MS, and IR are analyzed to propose a putative chemical structure, which is then typically confirmed through further experimental verification.

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- To cite this document: BenchChem. [Spectroscopic Data Elucidation of Denudadione C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1153195#denudadione-c-spectroscopic-data-nmr-ms-ir]

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